

Safeguarding Your Research: A Comprehensive Guide to Handling Disperse Red 13

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Compound of Interest

Compound Name: *Disperse Red 13*

CAS No.: *590401-75-5*

Cat. No.: *B15557405*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Disperse Red 13**, a common azo dye. Adherence to these procedures is critical to minimize exposure and ensure proper disposal, fostering a culture of safety and responsibility in your laboratory.

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **Disperse Red 13**, a comprehensive approach to personal protection is necessary to prevent contact and inhalation. The recommended PPE is summarized below.

PPE Category	Item	Specification
Eye Protection	Safety Glasses with side-shields or Goggles	Must conform to NIOSH (US) or EN 166 (EU) standards. [1]
Hand Protection	Chemical-resistant gloves	Inspected prior to use and disposed of after contamination. Must satisfy Regulation (EU) 2016/425 and standard EN 374. [1]
Body Protection	Impervious clothing (e.g., lab coat, apron, coveralls)	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. [1]
Respiratory Protection	Dust mask or respirator	For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator is recommended. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. [1] Respirators and their components must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). [1]

Hazard Summary and First Aid

Disperse Red 13 is classified as a substance that can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[1\]](#) In case of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.[1]
Skin Contact	Wash off with soap and plenty of water.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[2][3]

Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are crucial to prevent accidental exposure and maintain the integrity of the chemical.

Handling:

- Avoid all personal contact, including inhalation.[4]
- Use in a well-ventilated area and provide appropriate exhaust ventilation where dust is formed.[1][4]
- Avoid the formation of dust and aerosols.[1]
- Do not eat, drink, or smoke when handling the substance.[4]
- Wash hands thoroughly after handling.[3]

Storage:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep the container tightly closed.[1]

- Ideal storage temperature is between 10°C and 30°C (50°F - 86°F).[5]
- Keep away from oxidizing agents.[4]

Accidental Release and Disposal Plan

In the event of a spill or for final disposal, the following procedures should be implemented.

Accidental Release Measures:

- Minor Spills:
 - Wear appropriate PPE.[4]
 - Use dry clean-up procedures and avoid generating dust.[4]
 - Sweep or vacuum up the spill and place it in a suitable, closed container for disposal.[1][4]
A vacuum cleaner must be fitted with a HEPA filter.[4]
- Major Spills:
 - Evacuate personnel to a safe area.[1]
 - Prevent the product from entering drains.[1]
 - Contain the spill and collect the material for disposal.[4]

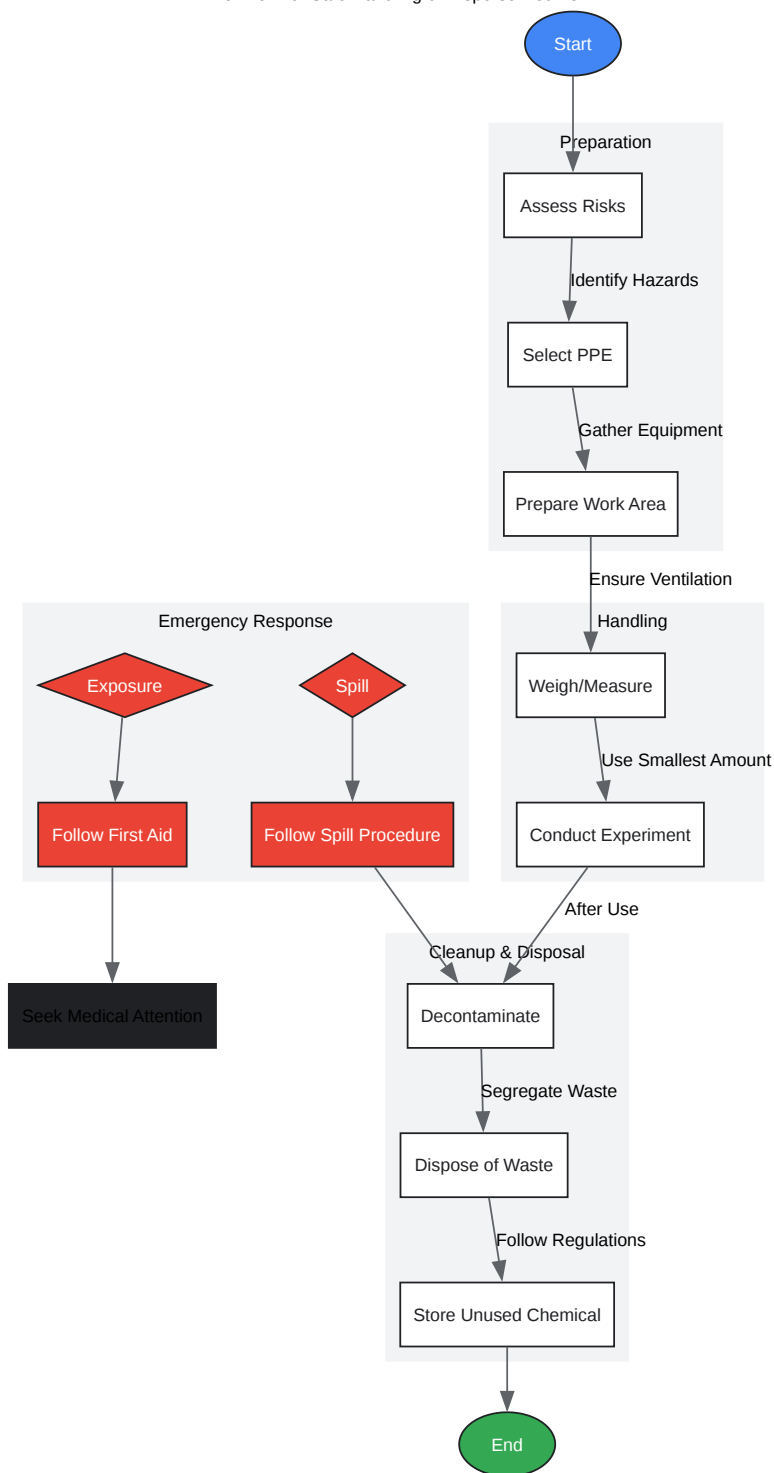
Disposal Plan:

- Dispose of the substance as an unused product.[1]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[1]
- Alternatively, the material can be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[1]
- Contaminated packaging should be handled in the same way as the substance itself.[3]
- All waste disposal must be in accordance with local, state, and federal regulations.[4]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **Disperse Red 13**.

Workflow for Safe Handling of Disperse Red 13

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **Disperse Red 13**.

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